

# A Technical Guide to the Synthesis and Reaction Mechanism of Potassium Azeloyl Diglycinate

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## Compound of Interest

Compound Name: Potassium azeloyl diglycinate

Cat. No.: B1260198

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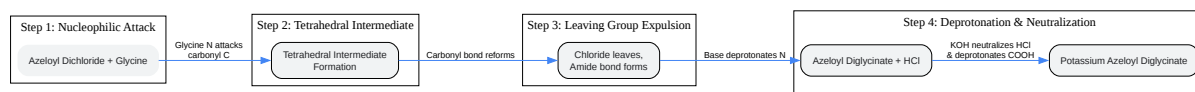
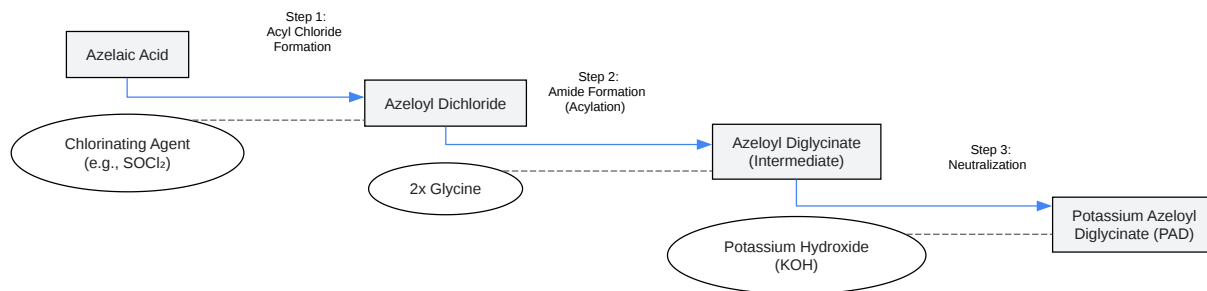
For Researchers, Scientists, and Drug Development Professionals

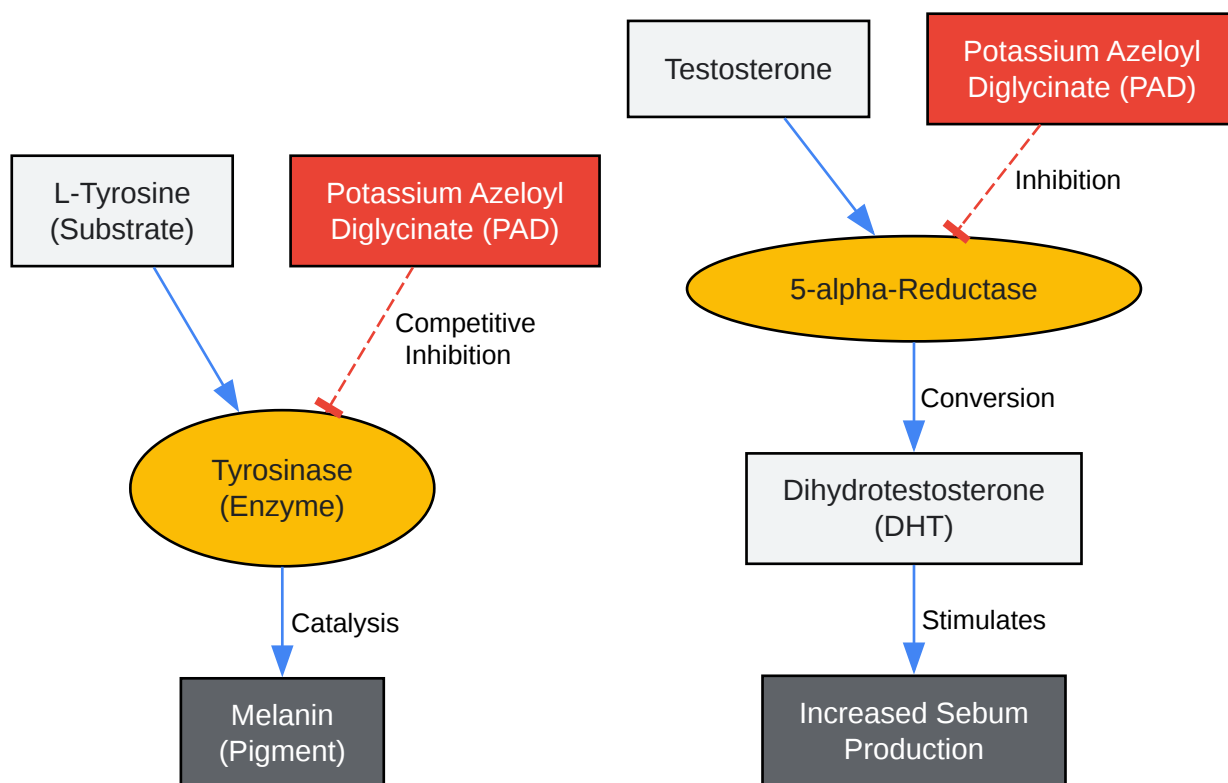
This document provides an in-depth exploration of the synthesis, reaction mechanism, and key biological pathways associated with **Potassium Azeloyl Diglycinate** (PAD). A derivative of azelaic acid and glycine, PAD offers enhanced solubility and formulation stability, making it a molecule of significant interest for dermatological and cosmetic applications.

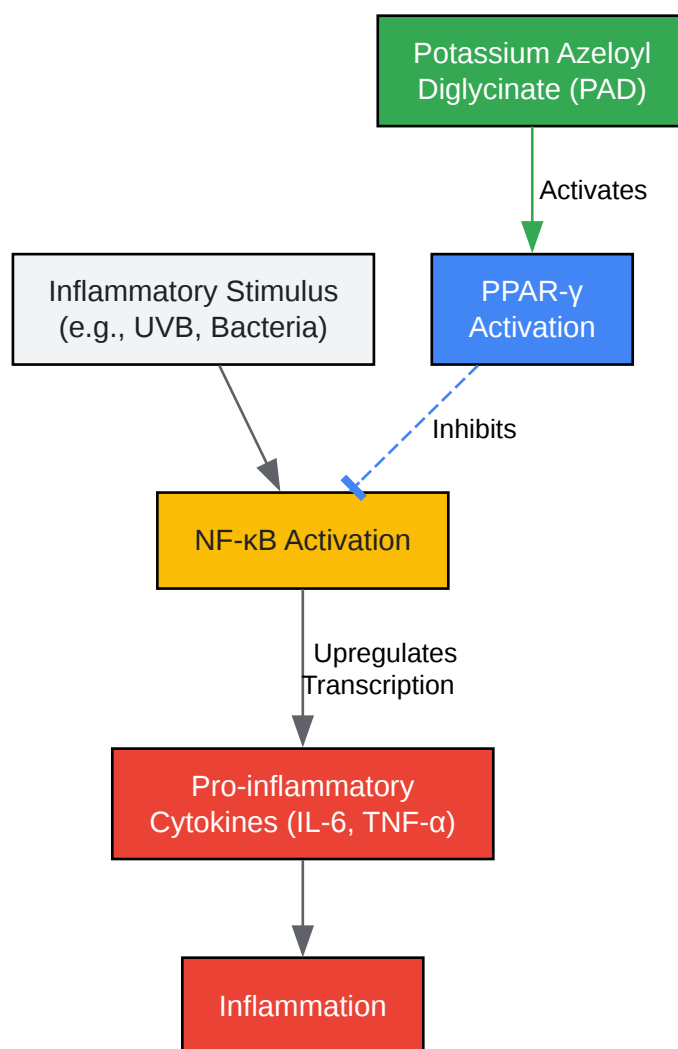
## Synthesis Pathway

The synthesis of **Potassium Azeloyl Diglycinate** is a multi-step process that begins with azelaic acid. The primary method involves three core stages: the conversion of azelaic acid to its more reactive acid chloride derivative, the subsequent reaction with the amino acid glycine, and a final neutralization step to yield the potassium salt.<sup>[1]</sup>

The overall synthesis can be visualized as follows:







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## References

- 1. Buy Potassium azeloyl diglycinate | 477773-67-4 [smolecule.com]
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